

Application Note: Structural Confirmation of Mecillinam-d12 by NMR Spectroscopy

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Compound of Interest

Compound Name: Mecillinam-d12

Cat. No.: B15556214

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Abstract

This application note provides a detailed protocol for the structural confirmation of **Mecillinam-d12** using Nuclear Magnetic Resonance (NMR) spectroscopy. Mecillinam is a β -lactam antibiotic effective against a range of Gram-negative bacteria.[1] Isotopic labeling, particularly with deuterium, is a common strategy in drug development to study pharmacokinetics and metabolic pathways.[1] **Mecillinam-d12**, where the azepane ring protons have been replaced by deuterium, is often used as an internal standard in quantitative analysis.[1][2] This document outlines the experimental procedure for acquiring and analyzing ^1H and ^{13}C NMR spectra to verify the isotopic labeling and confirm the overall structure of the molecule. The methods are intended for researchers, scientists, and drug development professionals.

Introduction

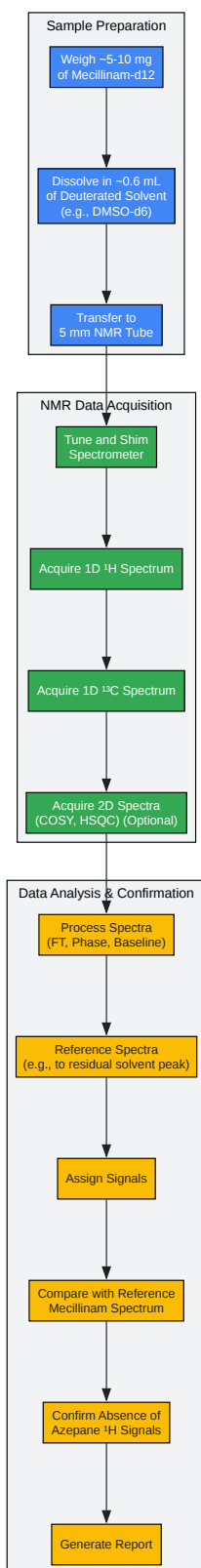
Nuclear Magnetic Resonance (NMR) spectroscopy is a primary analytical technique for the structural elucidation of organic molecules, including antibiotics and their derivatives.[3][4] It provides detailed information at the atomic level, allowing for the unambiguous determination of molecular structure and connectivity.[5] For isotopically labeled compounds like **Mecillinam-d12**, NMR is particularly powerful. The substitution of protons (^1H) with deuterium (^2H) results in

the disappearance of signals in the ^1H NMR spectrum at the sites of deuteration, providing direct evidence of successful labeling.^{[6][7]}

The structural confirmation of **Mecillinam-d12** relies on comparing its ^1H NMR spectrum to that of its non-deuterated analogue, Mecillinam. The key signature of successful synthesis is the absence of proton signals corresponding to the azepane moiety, while the rest of the molecule's spectral signature remains consistent. This protocol details the necessary steps for sample preparation, data acquisition, and spectral analysis to achieve this confirmation.

Experimental Protocols

A systematic workflow is essential for accurate structural confirmation. The process involves careful sample preparation, acquisition of high-resolution NMR data, and meticulous data analysis.



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Figure 1: Experimental workflow for NMR-based structural confirmation.

Materials and Sample Preparation

- Compound: **Mecillinam-d12**
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆, 99.9 atom % D) is recommended. Deuterium oxide (D₂O) can also be used.
- Apparatus: 5 mm NMR tubes, analytical balance, volumetric flasks.

Protocol:

- Accurately weigh 5-10 mg of **Mecillinam-d12**.
- Dissolve the sample in approximately 0.6 mL of the chosen deuterated solvent in a clean, dry vial.
- Vortex briefly to ensure complete dissolution.
- Transfer the solution into a 5 mm NMR tube.

NMR Data Acquisition

Data should be acquired on a 400 MHz or higher field NMR spectrometer.

- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse (zg30 or similar).
 - Temperature: 298 K.
 - Spectral Width: -2 to 12 ppm.
 - Number of Scans: 16-64 (dependent on concentration).
 - Relaxation Delay (d1): 2 seconds.
 - Acquisition Time: ~4 seconds.
- ¹³C NMR Acquisition:

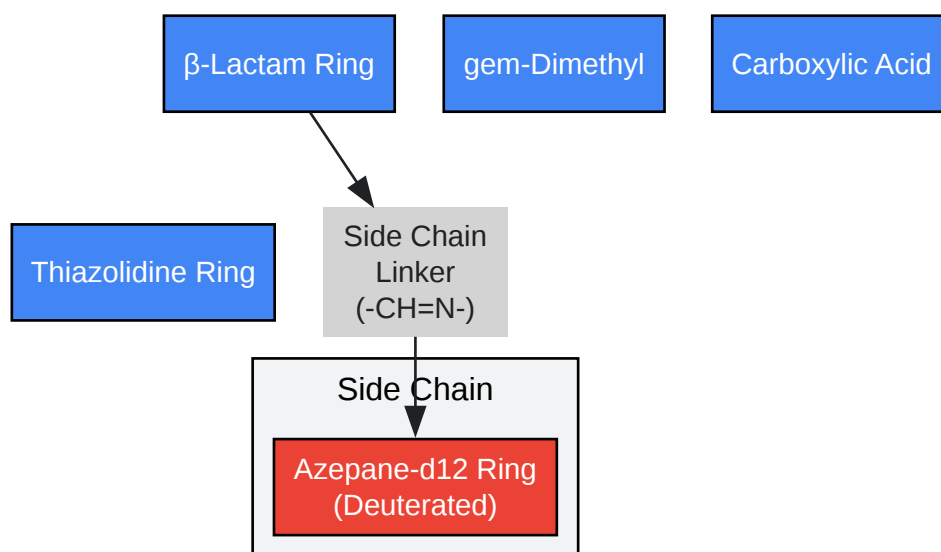
- Pulse Program: Proton-decoupled single-pulse (zgpg30 or similar).
- Spectral Width: -10 to 220 ppm.
- Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Relaxation Delay (d1): 2 seconds.
- 2D NMR (Optional): For unambiguous assignment, 2D correlation experiments like COSY (^1H - ^1H Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed using standard instrument parameters.

Data Processing

- Process the acquired Free Induction Decays (FIDs) using appropriate NMR software (e.g., MestReNova, TopSpin, Bruker BioSpin).
- Apply Fourier transformation with exponential line broadening (e.g., 0.3 Hz for ^1H).
- Perform phase correction and baseline correction on all spectra.
- Reference the spectra. For DMSO- d_6 , the residual solvent peak is at $\delta \sim 2.50$ ppm for ^1H and $\delta \sim 39.52$ ppm for ^{13}C .^[8]

Results and Data Interpretation

The structural confirmation of **Mecillinam-d12** is achieved by direct comparison with the known NMR data of unlabeled Mecillinam. The key indicator is the disappearance of proton signals associated with the azepane ring in the ^1H NMR spectrum.



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Figure 2: Schematic representation of **Mecillinam-d12** structure.

Reference Data: Mecillinam (Non-deuterated)

The following table summarizes the expected ^1H and ^{13}C chemical shifts for standard Mecillinam. These values serve as a reference for identifying signals from the core penam structure.

Table 1: Expected NMR Data for Mecillinam in DMSO-d₆

Atom Position	¹ H Chemical Shift (δ, ppm)	Multiplicity	¹³ C Chemical Shift (δ, ppm)
2-CH	~4.2	s	~68.5
3-C(CH ₃) ₂	~1.4, ~1.5	s, s	~65.0
3-C(CH ₃) ₂	-	-	~27.0, ~30.0
5-CH	~5.4	d	~72.0
6-CH	~5.5	d	~60.0
7-C=O	-	-	~175.0
COOH	~13.0 (broad)	s	~170.0
Side Chain =CH-N	~7.5	s	~160.0
Azepane-CH ₂ (α)	~3.4 (multiplet)	m	~48.0
Azepane-CH ₂ (β, γ)	~1.6 (multiplet)	m	~27.0, ~29.0

(Note: Values are approximate and based on typical shifts for penicillin derivatives. Actual values may vary slightly.)

Analysis of Mecillinam-d12 Spectrum

The acquired spectra for **Mecillinam-d12** should be analyzed and compared against the reference data.

Table 2: Expected and Observed NMR Data for **Mecillinam-d12** in DMSO-d₆

Atom Position	Expected ^1H Signal	Observed ^1H Signal	^{13}C Signal Confirmation
2-CH	Present	Confirmed (~4.2 ppm, s)	Confirmed (~68.5 ppm)
3-C(CH ₃) ₂	Present	Confirmed (~1.4, ~1.5 ppm)	Confirmed (~27.0, ~30.0 ppm)
5-CH	Present	Confirmed (~5.4 ppm, d)	Confirmed (~72.0 ppm)
6-CH	Present	Confirmed (~5.5 ppm, d)	Confirmed (~60.0 ppm)
Side Chain =CH-N	Present	Confirmed (~7.5 ppm, s)	Confirmed (~160.0 ppm)

| Azepane-CH₂ | Signals at ~3.4, ~1.6 ppm | ABSENT | Confirmed (May show weak, broad signals due to C-D coupling) |

Interpretation:

- ^1H NMR Spectrum: The key finding for structural confirmation is the complete absence of proton signals in the regions around δ 3.4 ppm and δ 1.6 ppm, which correspond to the methylene protons of the azepane ring. All other signals corresponding to the penam core and the side-chain linker proton should be present with the expected chemical shifts and multiplicities.
- ^{13}C NMR Spectrum: The carbon signals for the azepane ring (expected around δ 48, 29, and 27 ppm) will still be present but may appear as low-intensity multiplets due to coupling with deuterium (a spin-1 nucleus). The absence of strong CH₂ signals in a DEPT-135 or HSQC experiment would further confirm the deuteration.

Conclusion

The protocol described provides a reliable method for the structural confirmation of **Mecillinam-d12** using ^1H and ^{13}C NMR spectroscopy. The primary evidence for the correct structure and successful isotopic labeling is the selective disappearance of signals

corresponding to the azepane ring protons in the ^1H NMR spectrum, while the signals for the rest of the molecule remain intact. This NMR-based approach is a fundamental requirement for the quality control and characterization of isotopically labeled drug standards and research materials.

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